

# Proper Disposal of Pociredir: A Guide for Laboratory Professionals

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## Compound of Interest

|                |              |
|----------------|--------------|
| Compound Name: | Pociredir    |
| CAS No.:       | 2490676-18-9 |
| Cat. No.:      | B12754854    |

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Cambridge, MA – As the investigational drug **Pociredir** (formerly FTX-6058) advances through clinical trials for the treatment of sickle cell disease, it is imperative for researchers, scientists, and drug development professionals to adhere to proper disposal procedures to ensure laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe and compliant disposal of **Pociredir**.

**Pociredir**, a small molecule inhibitor of Embryonic Ectoderm Development (EED), is not classified as a hazardous substance according to its Safety Data Sheet (SDS).[1] However, as an investigational compound, all unused, expired, or contaminated **Pociredir**, as well as any materials used in its handling, must be disposed of following established protocols for investigational medicinal products.

## Key Disposal Information for Pociredir

For quick reference, the following table summarizes the essential information regarding the disposal of **Pociredir**.

| Characteristic                | Information  | Source |
|-------------------------------|--|--------|
| Chemical Name                 | Pociredir (FTX-6058)                                       | [1]    |
| Molecular Formula             | C22H18FN5O2  | [1]    |
| Hazard Classification         | Not a hazardous substance or mixture                       | [1]    |
| Primary Disposal Method       | Incineration   | [2]    |
| Personal Protective Equipment | Standard laboratory PPE (gloves, lab coat, safety glasses) | [1]    |

## Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **Pociredir** in a laboratory or clinical trial setting. This procedure is designed to comply with general guidelines for the disposal of non-hazardous investigational drugs.[2]

### 1. Segregation and Collection:

- At the point of generation, separate all **Pociredir** waste from regular trash and other chemical waste streams.
- This includes unused or partially used vials, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any lab materials that have come into direct contact with the compound (e.g., weighing papers, pipette tips, contaminated glassware).
- Collect all solid and liquid **Pociredir** waste in a designated, clearly labeled, leak-proof container. The container should be marked as "Incineration Only" and include the name of the compound.

### 2. Consultation with Environmental Health and Safety (EHS):

- Before initiating disposal, contact your institution's Environmental Health and Safety (EHS) department.

- Inform them of your intent to dispose of a non-hazardous investigational drug.
- Provide the EHS department with a copy of the **Pociredir** Safety Data Sheet.
- Follow any institution-specific procedures or requirements for waste pickup and disposal.

### 3. Packaging for Disposal:

- Ensure the waste container is securely sealed to prevent any leakage or dust formation.
- If required by your EHS department, place the primary container into a secondary containment bin.
- Complete all necessary waste disposal forms or tags as required by your institution and the designated waste management vendor.

### 4. Off-site Disposal:

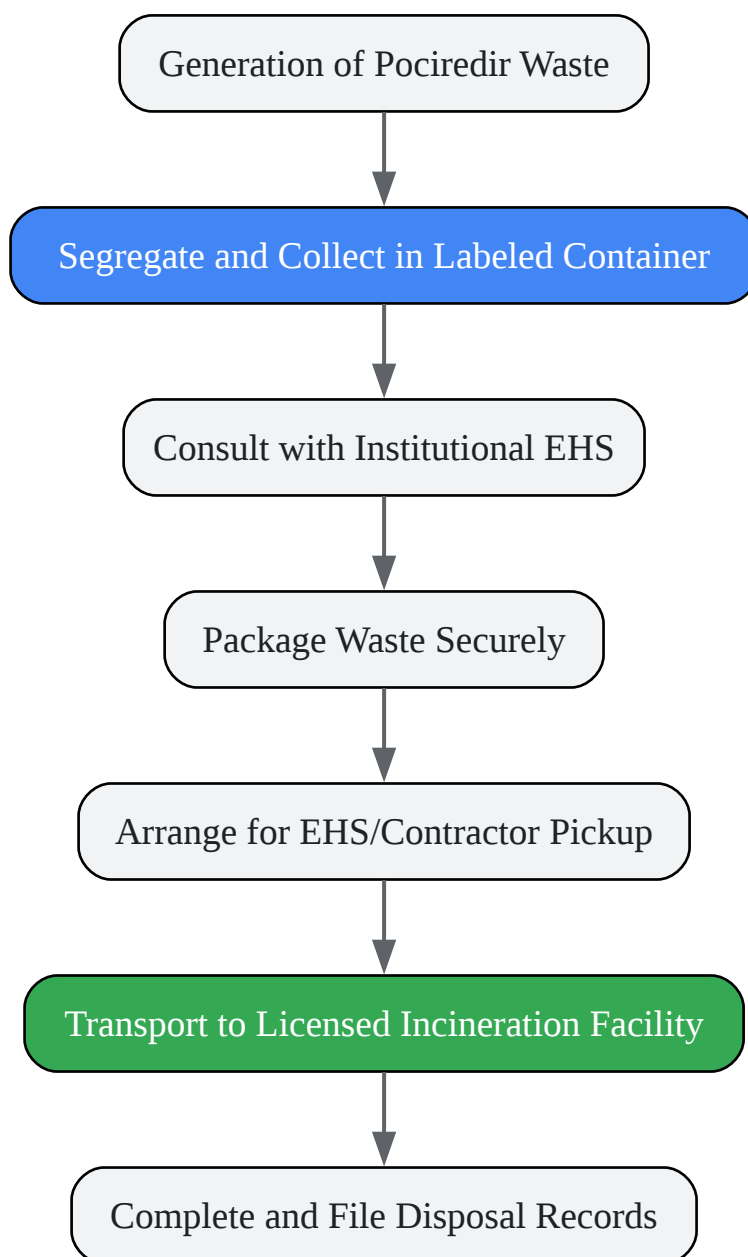
- The packaged **Pociredir** waste will be collected by your institution's EHS or a licensed hazardous waste contractor.
- The standard and recommended method for the final disposal of non-hazardous pharmaceutical waste is incineration by a licensed facility.<sup>[2]</sup> This ensures the complete destruction of the active pharmaceutical ingredient.

### 5. Record Keeping:

- Maintain accurate records of the disposal of **Pociredir**.
- Documentation should include the quantity of waste disposed of, the date of disposal, and the name of the EHS personnel or waste contractor who collected the material.
- Retain these records in accordance with your institution's policies and any applicable regulatory requirements.

## Experimental Workflow for Disposal

The logical flow for the proper disposal of **Pociredir** is illustrated in the diagram below. This workflow ensures that all safety and regulatory steps are followed in the correct sequence.

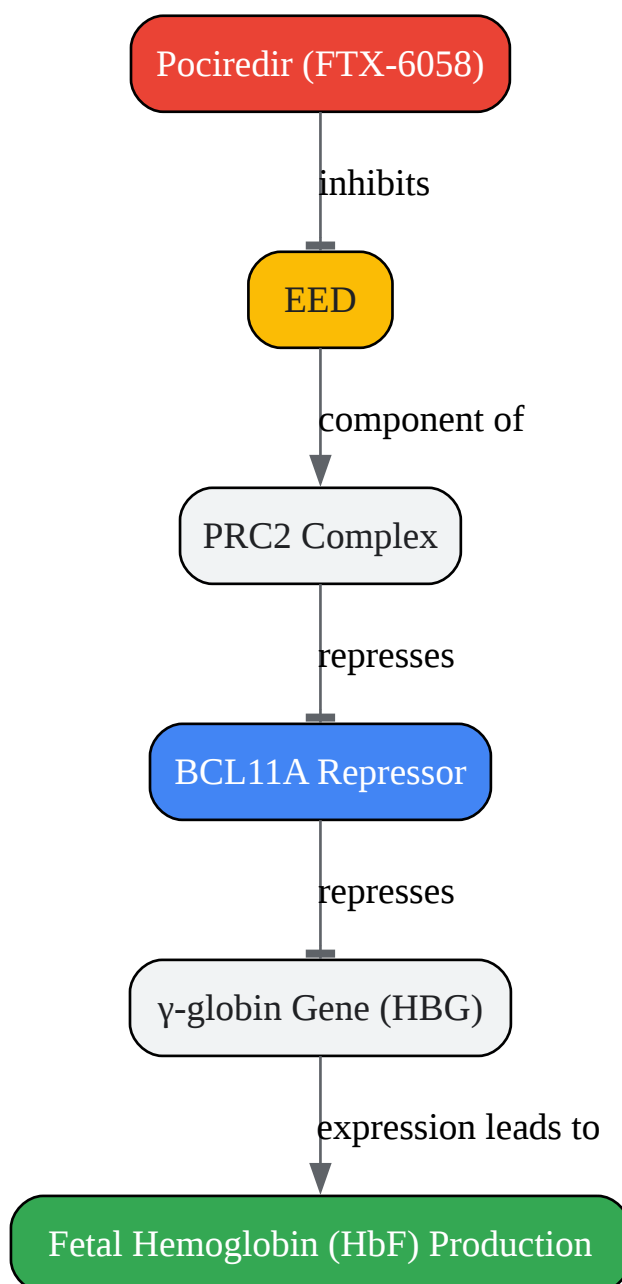


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Caption: Workflow for the proper disposal of **Pociredir**.

## Signaling Pathway of Pociredir (for informational purposes)

To provide further context for researchers handling this compound, the following diagram illustrates the known signaling pathway of **Pociredir**. By inhibiting the EED protein, **Pociredir** leads to the upregulation of fetal hemoglobin (HbF), which is the therapeutic mechanism for treating sickle cell disease.



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Caption: Simplified signaling pathway of **Pociredir**.

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## References

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- [2. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU](https://research.washu.edu) [research.washu.edu]
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